

N-Acetyltyramine safety data sheet MSDS

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Compound Focus: N-Acetyltyramine

CAS No.: 1202-66-0

Cat. No.: S589391

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Chemical Properties & Safety Data

The table below summarizes the available technical and safety information for **N-Acetyltyramine** (CAS #1202-66-0) [1] [2].

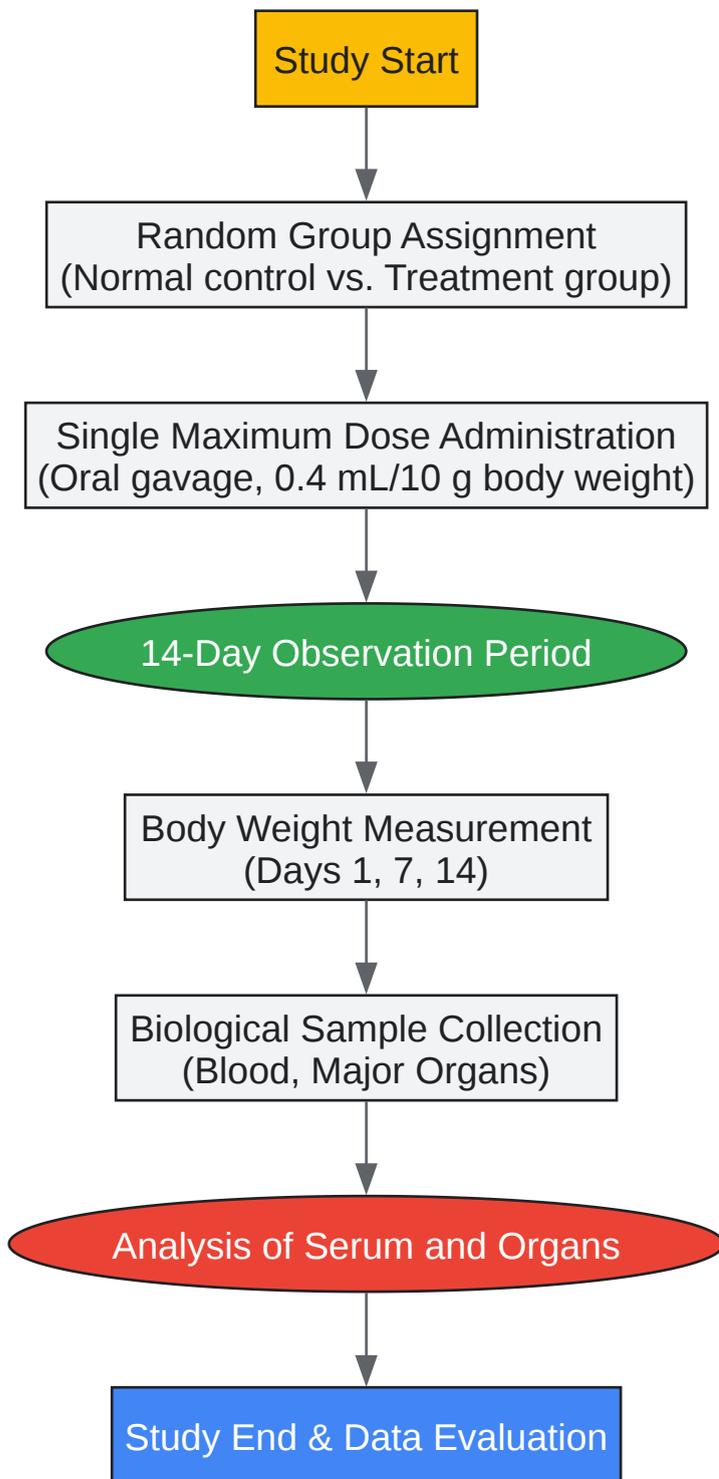
Property	Details
CAS Number	1202-66-0
Molecular Formula	$C_{10}H_{13}NO_2$
Molecular Weight	179.22 g/mol
Melting Point	169 °C
Boiling Point	424.1 ± 28.0 °C (Predicted)
Density	1.122 ± 0.06 g/cm ³ (Predicted)
pKa	10.01 ± 0.15 (Predicted)
Form	Light brown to brown solid

Property	Details
Storage	Sealed in dry, freezer (under -20°C)
Solubility	Soluble in DMSO
Hazard Codes	Xi (Irritant)
Risk Statements	R41: Risk of serious damage to eyes.
Safety Statements	S26-S39: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. Wear suitable eye/face protection.
Acute Toxicity (LD50)	Mouse, intravenous: > 500 mg/kg [1] [2]

Experimental Protocol for Safety Evaluation

While the search results do not contain specific experimental protocols for **N-Acetyltyramine** itself, the methodology from a safety evaluation study on a botanical extract (Trachelospermi Caulis et Folium) can serve as a reference for how such preclinical safety assessments are typically conducted [3].

The following diagram outlines the general workflow of an acute toxicity study as described in this research:



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Workflow for an in vivo acute toxicity study [3].

- **Animals and Grouping:** The study uses SPF-grade Kunming mice, randomly divided into a normal control group and a treatment group (e.g., 10 males and 10 females per group). Animals are

acclimatized for one week before the experiment [3].

- **Dosing and Administration:** The test substance (e.g., TCEF extract) is administered via oral gavage at the maximum feasible dose concentration. The control group receives an equivalent volume of vehicle (e.g., distilled water) [3].
- **Observation and Data Collection:** Following dosing, animals are closely observed for 14 days. Key parameters monitored include [3]:
 - **Clinical Observations:** General behavior, signs of toxicity, and mortality.
 - **Body Weight:** Measured at regular intervals (e.g., days 1, 7, and 14).
 - **Post-Mortem Analysis:** After the observation period, animals are euthanized humanely. Blood is collected for serum biochemical analysis (e.g., liver function markers like ALT, AST; kidney function markers like CRE, BUN). Major organs (heart, liver, spleen, lungs, kidneys) are collected and weighed to calculate the visceral index [3].
- **Data Analysis:** Statistical analysis (e.g., t-tests) is performed to compare the treatment group with the control group. A lack of significant difference in body weight, visceral indices, and biochemical parameters suggests the substance is relatively safe at the tested dose [3].

Critical Information for Researchers

- **Data Gaps:** The information provided is not a substitute for a formal MSDS. Critical data points for risk assessment, such as **full toxicological profile (repeated dose toxicity, carcinogenicity, mutagenicity), environmental hazards, specific first-aid measures, and personal protective equipment (PPE) recommendations, are missing.**
- **Regulatory Status:** The compound is listed as "for industrial application or scientific research, and cannot be used for clinical diagnosis or treatment of humans or animals" [2]. It is not a drug or for edible use.
- **Handling Precautions:** Given the R41 risk statement ("Risk of serious damage to eyes"), handling should occur in a fume hood or with appropriate engineering controls. **Suitable eye and face protection (safety goggles) must be worn** to prevent contact [1] [2].

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References

1. N-Acetytyramine CAS#: 1202-66-0 [amp.chemicalbook.com]

2. N-Acetyltyramine CAS#: 1202-66-0 [chemicalbook.com]

3. Exploring the Mechanism of Action of Trachelospermi Caulis ... [pmc.ncbi.nlm.nih.gov]

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